

# Safeguarding Your Research: A Comprehensive Guide to Handling 2-Methylbenzyl Bromide

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## Compound of Interest

Compound Name: *2-Methylbenzyl bromide*

Cat. No.: *B048147*

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## For Immediate Implementation by Laboratory Personnel

The safe handling of chemical reagents is paramount in the fast-paced environment of research and drug development. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **2-Methylbenzyl bromide** (CAS No. 89-92-9), a combustible and corrosive liquid. Adherence to these protocols is critical to ensure the safety of all laboratory personnel and the integrity of your research.

## Essential Safety Information at a Glance

Below is a summary of the key safety and physical properties of **2-Methylbenzyl bromide**. This information should be reviewed by all personnel before handling the chemical.

Property	Value	Citation(s)
Synonyms	$\alpha$ -Bromo-o-xylene, o-Xylyl bromide	<a href="#">[1]</a>
Appearance	Yellow Liquid	<a href="#">[1]</a>
Molecular Formula	$C_8H_9Br$	<a href="#">[2]</a>
Molecular Weight	185.06 g/mol	<a href="#">[2]</a>
Boiling Point	216-217 °C @ 742 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	16 - 20 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	82 °C (179.6 °F) - closed cup	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.381 g/mL at 25 °C	<a href="#">[2]</a>
Signal Word	Danger	<a href="#">[1]</a> <a href="#">[3]</a>
Hazard Classifications	Skin Corrosion 1B, Combustible Liquid	<a href="#">[2]</a>
Hazard Statements	Causes severe skin burns and eye damage.	<a href="#">[4]</a>

## Operational Plan: From Receipt to Disposal

A systematic approach is crucial for safely managing **2-Methylbenzyl bromide** within the laboratory.

### 1. Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Storage:** Store in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[\[1\]](#) The storage area should be designated for corrosive materials.[\[1\]](#) Keep containers tightly closed.[\[1\]](#) This substance is incompatible with bases, strong oxidizing agents, alcohols, amines, and metals.[\[1\]](#)

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are mandatory.[3] Use eye protection that is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
- Skin Protection: Wear appropriate chemical-resistant gloves and clothing to prevent skin exposure.[1][3] Remove and wash contaminated clothing before reuse.[1]
- Respiratory Protection: Handle the product only in a closed system or provide appropriate exhaust ventilation, such as a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

### 3. Handling and Use:

- Ventilation: Always handle **2-Methylbenzyl bromide** in a well-ventilated area or a certified chemical fume hood.
- Hygiene: Wash hands thoroughly after handling.[1][3] Do not eat, drink, or smoke when using this product.[5]
- Spill Preparedness: Ensure that eyewash stations and safety showers are close to the workstation.[1] A spill kit for corrosive materials should be readily available.

### 4. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Immediate medical attention is required.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[1] Immediate medical attention is required.[1]
- Inhalation: Remove the individual to fresh air.[1] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: Rinse mouth and do not induce vomiting.[1] Call a physician or poison control center immediately.[1]

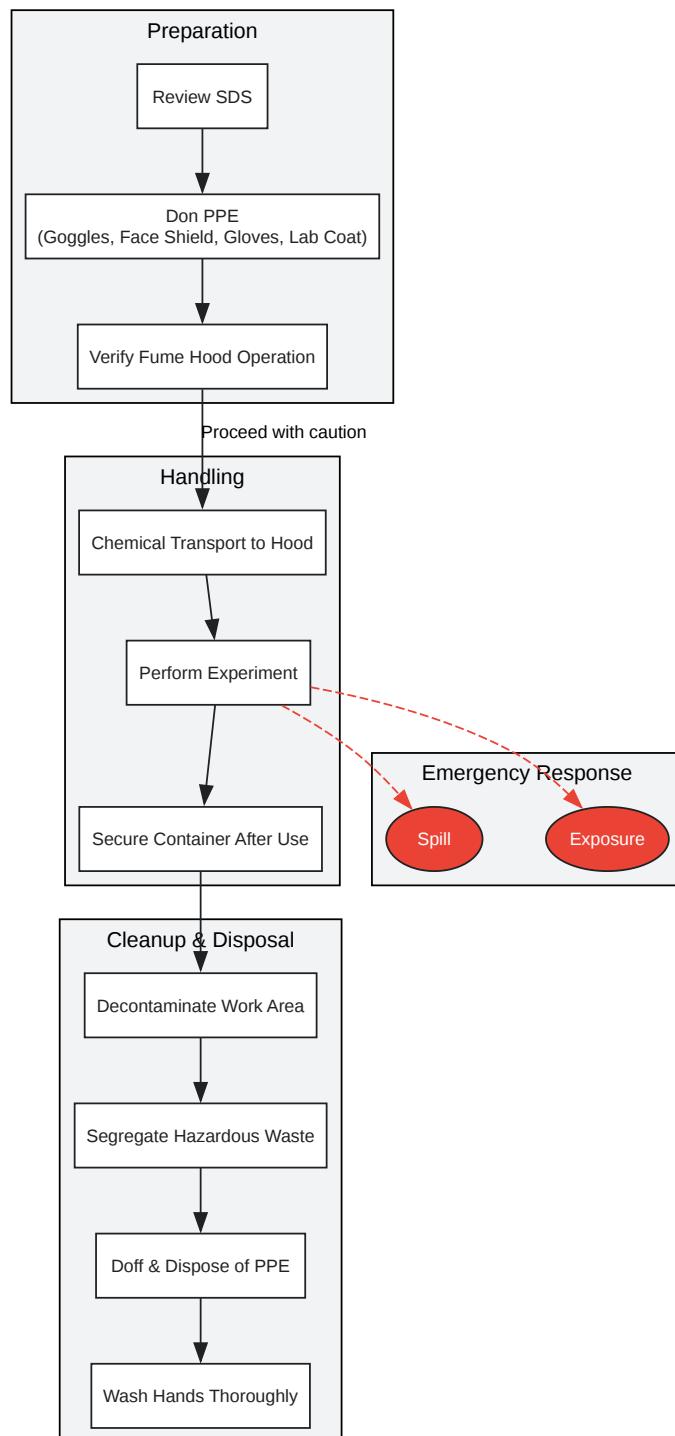
## 5. Disposal:

- Waste Collection: All materials contaminated with **2-Methylbenzyl bromide**, including empty containers, gloves, and absorbent materials, must be collected in a designated and clearly labeled hazardous waste container.
- Disposal Procedure: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[5\]](#)

## Experimental Workflow and Safety Checkpoints

The following diagram illustrates the logical workflow for handling **2-Methylbenzyl bromide**, emphasizing critical safety checkpoints.

## Safe Handling Workflow for 2-Methylbenzyl Bromide

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Caption: A flowchart outlining the key steps and safety checks for handling **2-Methylbenzyl bromide**.

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